

Application Notes and Protocols for (Thr4,Gly7)-Oxytocin in Calcium Imaging Experiments

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Compound of Interest

Compound Name: (Thr4,Gly7)-Oxytocin

Cat. No.: B10855220

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Introduction

(Thr4,Gly7)-Oxytocin (TGOT) is a synthetic analog of oxytocin, a neuropeptide central to various physiological processes, including social bonding, parturition, and lactation. TGOT is distinguished by its high selectivity as an agonist for the oxytocin receptor (OTR), particularly in rodent models, making it an invaluable tool for elucidating the specific roles of OTR signaling pathways.^{[1][2]} The activation of the OTR, a G-protein coupled receptor (GPCR), primarily initiates the Gq/phospholipase C (PLC) signaling cascade. This leads to the production of inositol 1,4,5-triphosphate (IP3), which in turn triggers the release of intracellular calcium (Ca²⁺) from the endoplasmic reticulum.^{[3][4]} This robust increase in intracellular Ca²⁺ can be readily monitored using calcium imaging techniques, providing a functional readout of OTR activation.

These application notes provide a comprehensive guide for utilizing **(Thr4,Gly7)-Oxytocin** in calcium imaging experiments. Included are key pharmacological data, detailed experimental protocols, and visual representations of the underlying signaling pathway and experimental workflow.

Quantitative Data

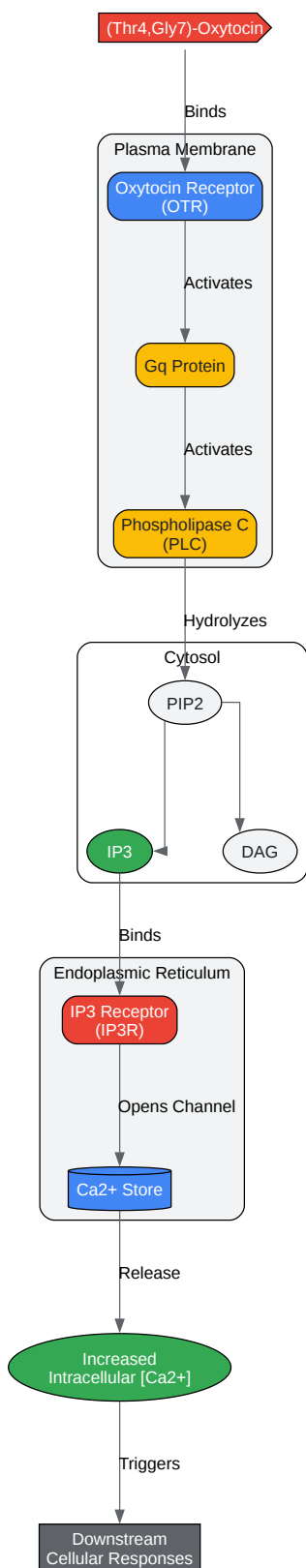
The following table summarizes the reported binding affinities and effective concentrations of **(Thr4,Gly7)-Oxytocin** for the oxytocin receptor. These values are crucial for designing

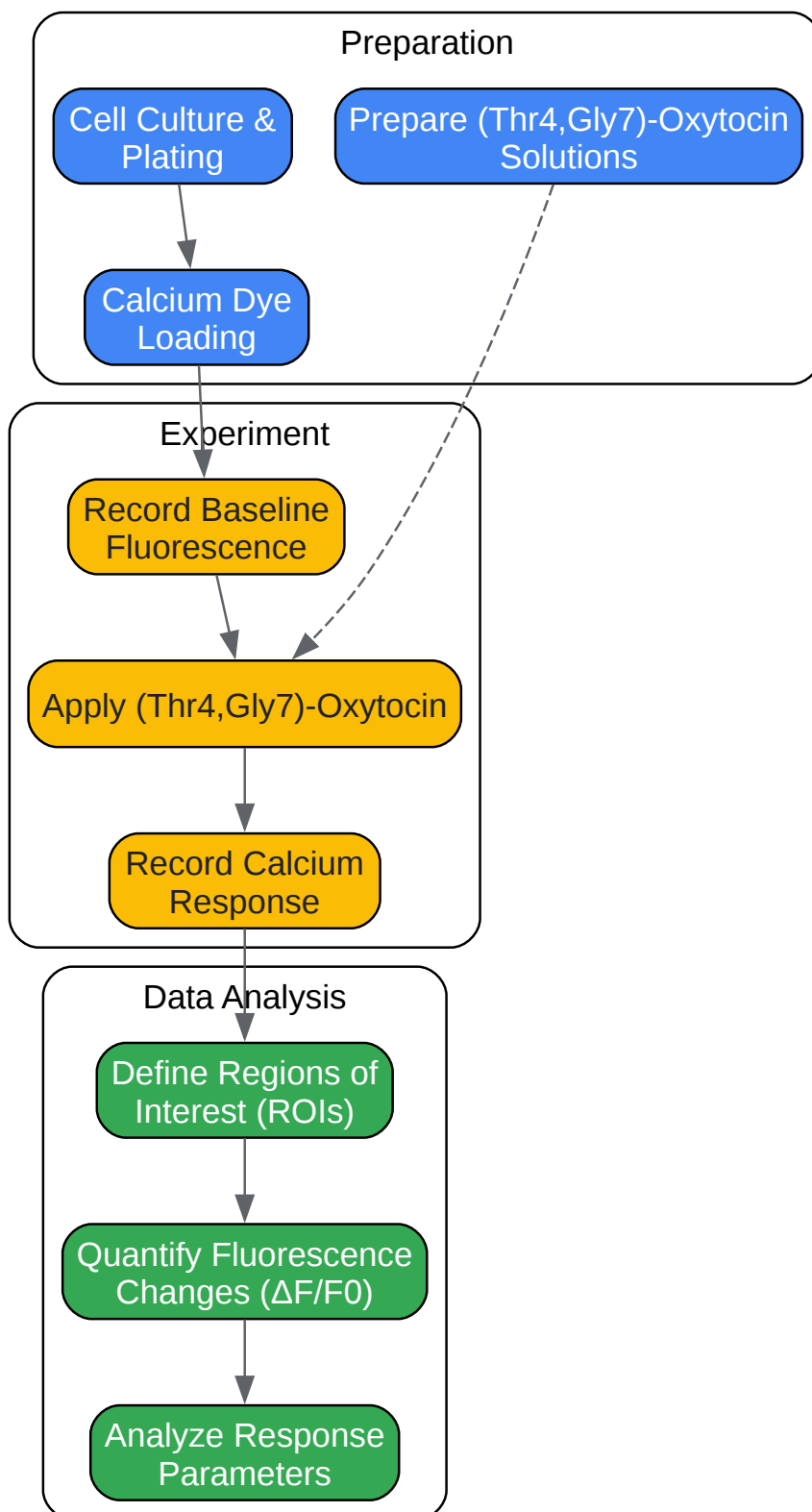
experiments and interpreting results.

Parameter	Species	Tissue/Cell Type	Value	Reference
Ki	Human	Uterine Smooth Muscle Cells	17.9 ± 2.8 nM	[5]
Kd	Rat	Hippocampal Synaptic Plasma Membranes, Mammary Gland, Uterus	1.0 - 2.0 nM	[6]
Effective Concentration	Mouse	Paraventricular Thalamus Neurons	1 μM (evokes inward current)	[7]
Effective Concentration	Mouse	Subicular Neurons	0.3 μM (induces depolarization)	[7]

Signaling Pathway of (Thr4,Gly7)-Oxytocin

The activation of the oxytocin receptor by **(Thr4,Gly7)-Oxytocin** initiates a well-defined signaling cascade that results in the mobilization of intracellular calcium. This pathway is a hallmark of Gq-coupled GPCRs.





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